

A Technical Guide to 3-Acetamidopentanoic Acid

(CAS Number: 15891-50-6)

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Compound of Interest

Compound Name: 3-Acetamidopentanoic acid

Cat. No.: B15276059

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Acetamidopentanoic acid**, also known as N-Acetyl-L-norvaline, corresponding to CAS number 15891-50-6. This document consolidates available data on its chemical and physical properties, safety information, and insights into its potential biological significance, primarily drawing parallels with its parent compound, L-norvaline. While specific experimental data for **3-Acetamidopentanoic acid** is limited in publicly accessible literature, this guide aims to provide a foundational understanding for research and drug development professionals.

Chemical Identity and Physical Properties

3-Acetamidopentanoic acid is the N-acetylated derivative of L-norvaline, an isomer of the more common amino acid valine.^[1] The introduction of an acetyl group can significantly alter the physicochemical properties and biological activity of the parent molecule.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
CAS Number	15891-50-6	[2]
Molecular Formula	C7H13NO3	[2]
Molecular Weight	159.18 g/mol	[2]
IUPAC Name	(2S)-2-acetamidopentanoic acid	[2]
Synonyms	N-Acetyl-L-norvaline, Ac-L-Nva-OH, Acetyl-L-2-aminovaleric acid	[2] [3]
Computed XLogP3	0.2	[2]
Computed Polar Surface Area	66.4 Å ²	[2]

Table 2: Physical Properties of the Related Compound L-Norvaline

Property	Value	Source
Melting Point	>300 °C (decomposes)	[4]
Boiling Point	310 °C (predicted)	[5]
Solubility in Water	100 mg/mL at 18 °C	[1]
Appearance	White crystalline powder	[5]

Note: Experimental physical properties for **3-Acetamidopentanoic acid** are not readily available in the cited literature. The data for L-norvaline is provided for reference.

Safety and Handling

According to available Safety Data Sheets (SDS), **3-Acetamidopentanoic acid** is classified as an irritant.[\[2\]](#)

Table 3: GHS Hazard Statements

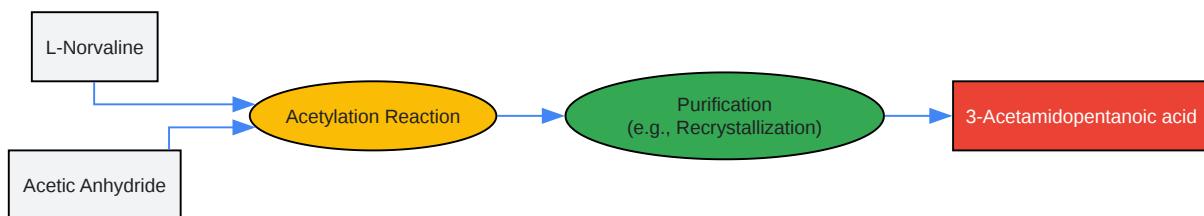
Hazard Code	Description	Source
H315	Causes skin irritation	[2]
H319	Causes serious eye irritation	[2]
H335	May cause respiratory irritation	[2]

Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Acetamidopentanoic acid** was not found in the reviewed literature, a general approach involves the acetylation of the amino group of L-norvaline. A patent for the synthesis of L-norvaline describes a multi-step process starting from n-valeric acid.[6] A common method for N-acetylation of amino acids is the reaction with acetic anhydride.[7]

Logical Workflow for Potential Synthesis:



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Caption: A potential synthetic workflow for **3-Acetamidopentanoic acid** from L-norvaline.

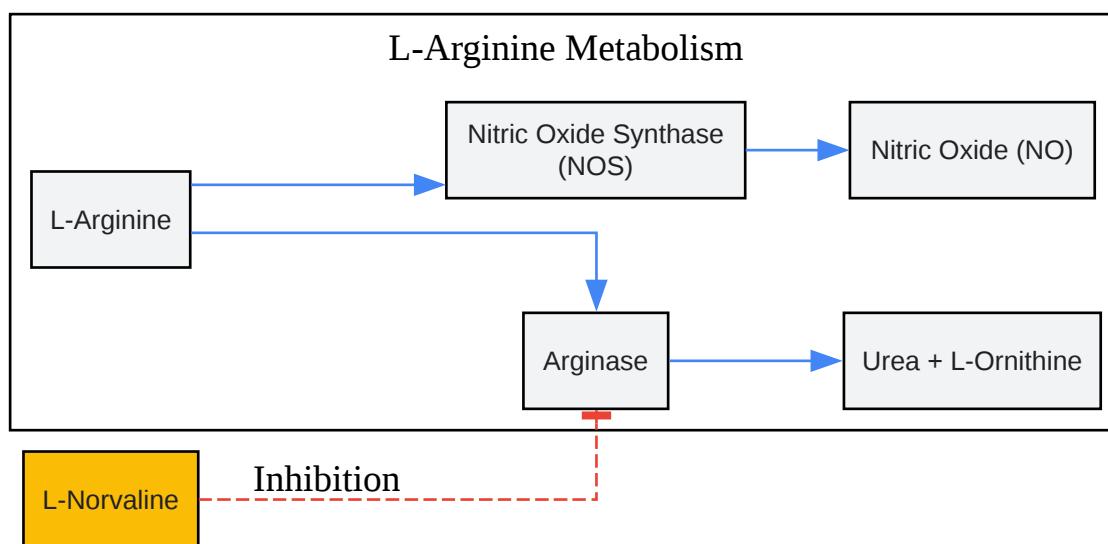
Biological Activity and Potential Applications in Drug Development

Direct studies on the biological activity of **3-Acetamidopentanoic acid** are scarce. However, the activity of its parent compound, L-norvaline, offers significant insights into its potential areas of interest for research and drug development.

Arginase Inhibition and Nitric Oxide Production

L-norvaline is a known inhibitor of the enzyme arginase.^{[8][9]} Arginase competes with nitric oxide synthase (NOS) for their common substrate, L-arginine. By inhibiting arginase, L-norvaline can increase the bioavailability of L-arginine for NOS, potentially leading to increased production of nitric oxide (NO).^[8] NO is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune responses.

Signaling Pathway of L-Norvaline's Effect on Nitric Oxide Production:



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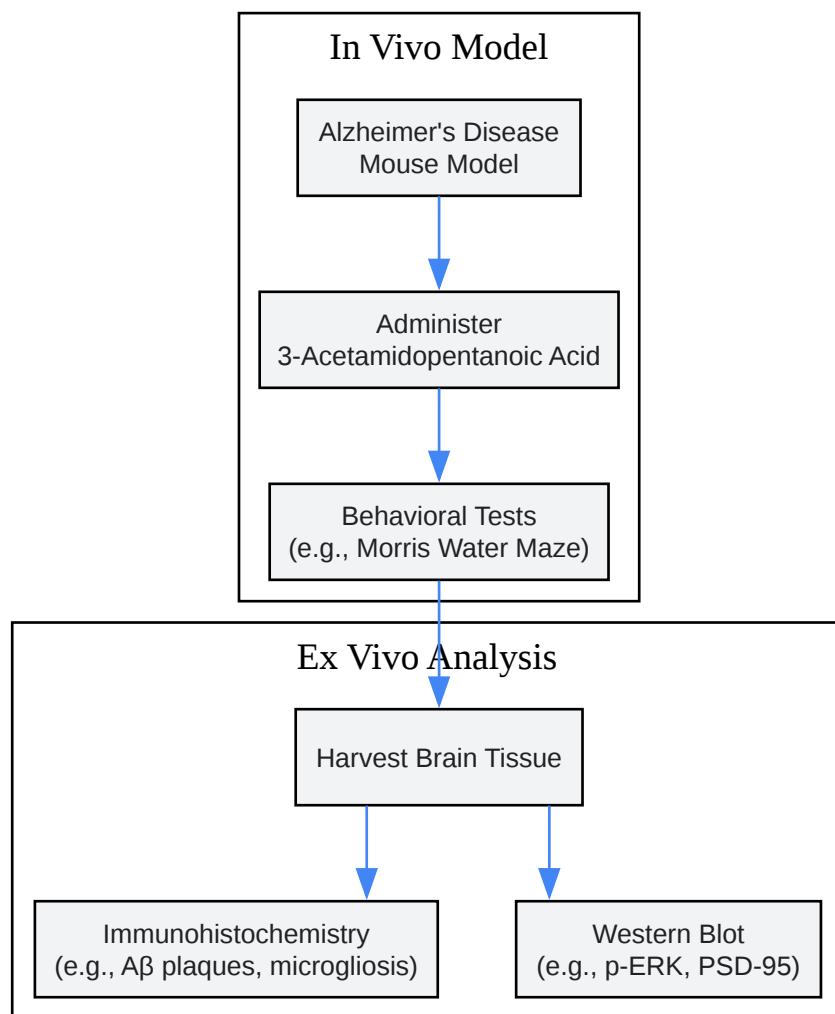
Caption: L-Norvaline inhibits arginase, increasing L-arginine for NO synthesis.

The acetylation of L-norvaline to form **3-Acetamidopentanoic acid** may alter its binding affinity for arginase and its overall pharmacokinetic profile. Further research is needed to determine if **3-Acetamidopentanoic acid** retains or modifies this inhibitory activity.

Neurodegenerative Diseases

Research has explored the therapeutic potential of L-norvaline in models of Alzheimer's disease.^{[10][11]} Studies in a triple-transgenic mouse model of Alzheimer's showed that L-norvaline treatment could reverse cognitive decline, reduce beta-amyloid plaques, and alleviate microgliosis.^[10] These neuroprotective effects are thought to be linked to the inhibition of arginase and the modulation of inflammatory pathways.^[10] A bioinformatic analysis identified several key signaling pathways activated by L-norvaline treatment, including the ERK/MAPK signaling pathway, which is crucial for cell survival and neuroplasticity.^{[10][12]}

Experimental Workflow for Investigating Neuroprotective Effects:



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